

Advanced Laboratory Safety & Operational Guide: 2-Methoxyquinoline-7-carboxylic acid

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Compound of Interest

Compound Name:	2-Methoxyquinoline-7-carboxylic acid
CAS No.:	1374258-40-8
Cat. No.:	B3338882

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Executive Summary & Chemical Profile

2-Methoxyquinoline-7-carboxylic acid is a highly specialized heterocyclic building block. It is prominently utilized in advanced medicinal chemistry workflows, including the synthesis of acetyl-CoA carboxylase inhibitors for metabolic disorder therapies [1](#). Because it integrates an aromatic quinoline core with a reactive carboxylic acid moiety, handling this compound requires strict adherence to specialized safety protocols to mitigate risks of dermal irritation, ocular toxicity, and respiratory sensitization [2](#).

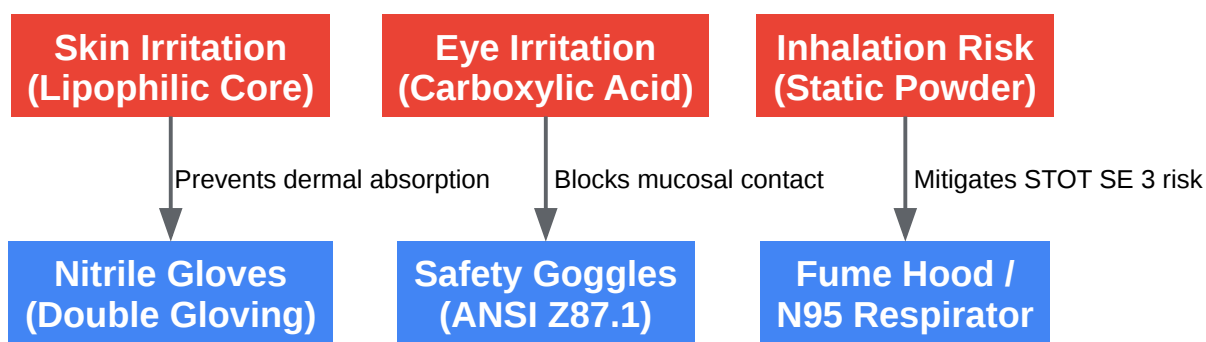
Quantitative Data & Physicochemical Profile

Property	Specification
Chemical Name	2-Methoxyquinoline-7-carboxylic acid
CAS Number	1374258-40-8 3
Molecular Formula	C ₁₁ H ₉ NO ₃
Molecular Weight	203.19 g/mol
Physical State	Solid (Crystalline Powder)
GHS Hazard Classification	Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335) 4
Solubility Profile	Soluble in polar aprotic solvents (DMSO, DMF); poorly soluble in water

Hazard Causality & Scientific Justification (E-E-A-T)

Understanding the why behind safety protocols ensures higher compliance and situational awareness in the laboratory.

- **Ocular and Mucosal Irritation (H319 / H335):** The carboxylic acid functional group acts as a proton donor. Upon contact with the aqueous environment of the eyes or respiratory mucosa, it causes a rapid, localized drop in pH, leading to acute irritation and potential tissue damage [4](#).
- **Dermal Penetration (H315):** While the powder form poses a surface-level irritation risk, the hazard profile changes drastically when the compound is dissolved. The methoxy-substituted quinoline ring is highly lipophilic. If dissolved in a permeation-enhancing solvent like Dimethyl Sulfoxide (DMSO), the compound can bypass the stratum corneum, carrying the acidic moiety directly into living dermal tissues.
- **Aerosolization Risk:** As a finely milled crystalline powder, static buildup during transfer can cause the particles to aerosolize, significantly increasing the risk of inhalation (STOT SE 3) [2](#).



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Figure 1: Logical mapping of chemical hazards to required Personal Protective Equipment.

Personal Protective Equipment (PPE) Matrix

Do not rely on standard latex. The following PPE is mandatory for handling **2-Methoxyquinoline-7-carboxylic acid**:

PPE Category	Specification	Scientific Justification
Hand Protection	Double-layered Nitrile Gloves (EN 374 compliant)	Nitrile provides superior resistance to solid organic acids. Critical: If handling the compound in DMSO/DMF, change gloves immediately upon contact, as these solvents degrade nitrile rapidly.
Eye Protection	Indirect Vented Safety Goggles (ANSI Z87.1)	Standard safety glasses are insufficient. Indirect venting prevents airborne powder from bypassing the lenses and reacting with ocular fluid.
Respiratory	N95/P100 Particulate Respirator	Required if weighing outside of a certified fume hood to prevent inhalation of aerosolized micro-particles.
Body Protection	Flame-retardant lab coat (buttoned)	Prevents accumulation of powder on personal clothing.

Operational Workflow & Handling Protocol

This protocol is designed as a self-validating system to ensure maximum safety during the handling of quinoline derivatives.

Phase 1: Pre-Operation Setup

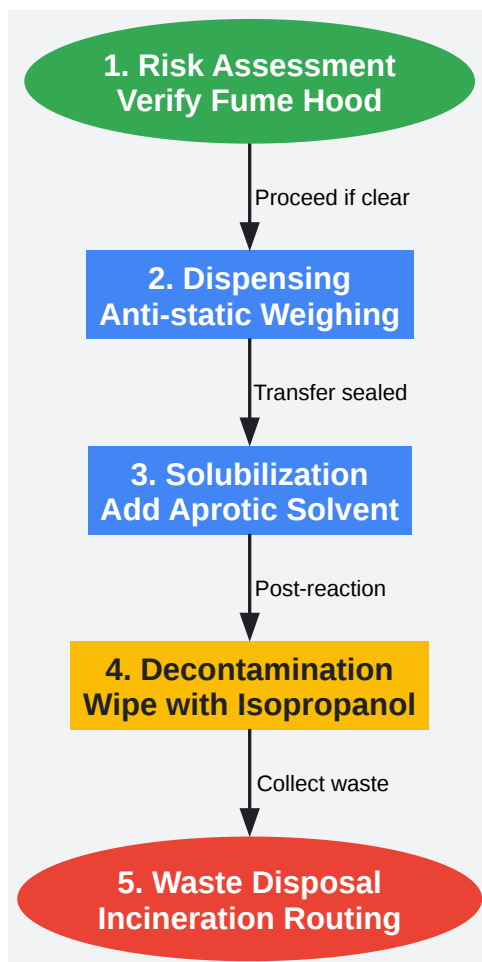
- Environmental Check: Ensure the laboratory relative humidity is above 40%. Causality: Low humidity exacerbates the electrostatic flyaway of fine organic powders.
- Ventilation Validation: Verify the chemical fume hood has a face velocity of 80–120 feet per minute (fpm).

Phase 2: Weighing and Dispensing

- **Static Mitigation:** Pass a piezoelectric anti-static gun over the weighing boat and the sealed chemical container.
- **Self-Validation Check:** Carefully open the container and hover a stainless-steel micro-spatula 1 cm above the powder. Validation: If the powder jumps to the spatula, static is still present. Re-apply the anti-static gun before proceeding to prevent aerosolization.
- **Transfer:** Weigh the required mass (e.g., for SAR library synthesis) using slow, deliberate movements to prevent air currents from disrupting the powder.
- **Containment:** Cap the weighing vessel immediately after the desired mass is achieved before moving it out of the fume hood.

Phase 3: Solubilization (If applicable)

- **Solvent Addition:** Add aprotic solvents (e.g., DMSO, DMF) slowly down the side of the reaction vessel to prevent the powder from being ejected by trapped air bubbles.
- **Exothermic Monitoring:** While carboxylic acid dissolutions are generally mildly endothermic or neutral, monitor for unexpected heat generation if basic catalysts (e.g., DIPEA, TEA) are added concurrently.



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Figure 2: Step-by-step operational workflow for handling **2-Methoxyquinoline-7-carboxylic acid**.

Spill Response & Disposal Plan

Immediate Spill Response (Solid Powder)

- Isolate: Evacuate personnel from the immediate vicinity (1.5-meter radius).
- Suppress: Do NOT dry sweep. Dry sweeping aerosolizes the quinoline derivative. Instead, lightly mist the spill with a 70% Isopropanol/Water solution to bind the powder.
- Collect: Use damp, absorbent pads to wipe up the bound powder. Place all contaminated materials into a compatible, sealable hazardous waste container.

- Decontaminate: Wash the affected surface with a mild alkaline detergent to neutralize trace carboxylic acid residues, followed by a final water rinse [2](#).

Waste Disposal Logistics

- Solid Waste: Dispose of unused **2-Methoxyquinoline-7-carboxylic acid** and contaminated packaging in a solid hazardous waste drum designated for organic incineration.
- Liquid Waste: If the compound is dissolved in organic solvents, route the waste to a non-halogenated organic waste carboy (unless chlorinated solvents were used in the reaction).
- Regulatory Compliance: Do not flush down the sink. Quinoline derivatives can be persistent in aquatic environments and must be handled by an approved waste disposal facility [5](#).

References

- US8993586B2 - N1/N2-lactam acetyl-CoA carboxylase inhibitors. Google Patents.
- 1374258-40-8 | **2-Methoxyquinoline-7-carboxylic acid**. ChemScene.
- Safety Data Sheet - Quinoline Carboxylic Acid. Key Organics.
- 4-Quinolinecarboxylic acid | C₁₀H₇NO₂ | CID 10243. PubChem - NIH.
- CAUTION SPECIMEN LABEL - Quinclorac. DoMyOwn.

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Sources

- [1. US8993586B2 - N1/N2-lactam acetyl-CoA carboxylase inhibitors - Google Patents \[patents.google.com\]](#)
- [2. keyorganics.net \[keyorganics.net\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. 4-Quinolinecarboxylic acid | C₁₀H₇NO₂ | CID 10243 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. domyown.com \[domyown.com\]](#)

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